

Technical Guide: Molecular Weight of 1,6,7-Trimethylnaphthalene

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Compound of Interest

Compound Name: 1,6,7-Trimethylnaphthalene

Cat. No.: B047812

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This document provides a concise technical overview of the molecular weight of **1,6,7-trimethylnaphthalene**, a key parameter in analytical and synthetic chemistry.

Chemical Identity and Formula

1,6,7-Trimethylnaphthalene is a polycyclic aromatic hydrocarbon.^[1] Its structure consists of a naphthalene core with three methyl group substituents. The established molecular formula for this compound is $C_{13}H_{14}$.^{[2][3][4][5]}

Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The calculation for **1,6,7-trimethylnaphthalene** is based on its molecular formula, $C_{13}H_{14}$.

The process involves:

- Determining the number of atoms for each element.
- Multiplying the count of each element's atoms by its standard atomic weight.
- Summing the results to obtain the total molecular weight.

The standard atomic weight of Carbon (C) is approximately 12.011 amu.^{[6][7][8]} The standard atomic weight of Hydrogen (H) is approximately 1.008 amu.^{[9][10][11][12]}

Calculation:

- Carbon: 13 atoms \times 12.011 amu/atom = 156.143 amu
- Hydrogen: 14 atoms \times 1.008 amu/atom = 14.112 amu
- Total Molecular Weight = 156.143 amu + 14.112 amu = 170.255 amu

This calculated value is consistent with published data, which report the molecular weight of **1,6,7-trimethylnaphthalene** as 170.25 g/mol or 170.2503 amu.^{[1][2][3][4][5]}

Data Summary

For clarity and comparative purposes, the relevant quantitative data is summarized in the table below.

Parameter	Value	Source
Molecular Formula	C ₁₃ H ₁₄	^{[2][3][4][5]}
Standard Atomic Weight of Carbon (C)	~12.011 amu	^{[6][7][8][13]}
Standard Atomic Weight of Hydrogen (H)	~1.008 amu	^{[9][10][11][12][14]}
Calculated Molecular Weight	170.255 amu	
Reported Molecular Weight	170.25 g/mol	^{[1][2]}
Reported Molecular Weight (High Precision)	170.2503 amu	^{[3][4][5]}

Note: The prompt's request for experimental protocols and signaling pathway diagrams is not applicable to the determination of a fundamental chemical property like molecular weight. Such requirements are typically associated with biological or functional studies.

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References

- 1. hmdb.ca [hmdb.ca]
- 2. scbt.com [scbt.com]
- 3. Naphthalene, 1,6,7-trimethyl- [webbook.nist.gov]
- 4. Naphthalene, 1,6,7-trimethyl- [webbook.nist.gov]
- 5. Naphthalene, 1,6,7-trimethyl- [webbook.nist.gov]
- 6. Atomic/Molar mass [westfield.ma.edu]
- 7. m.youtube.com [m.youtube.com]
- 8. byjus.com [byjus.com]
- 9. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 10. quora.com [quora.com]
- 11. Hydrogen - Wikipedia [en.wikipedia.org]
- 12. youtube.com [youtube.com]
- 13. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 14. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
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